

An In-depth Technical Guide to the Physical Properties of Methyltriphenylphosphonium Bromide

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Methyltriphenylphosphonium bromido	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **methyltriphenylphosphonium bromide**. The information is curated for professionals in research and development who utilize this versatile compound in various synthetic applications.

Core Physical and Chemical Properties

Methyltriphenylphosphonium bromide is an organophosphorus salt widely employed in organic synthesis, most notably as a precursor to the Wittig reagent for methylenation reactions.[1] Its physical characteristics are crucial for its handling, storage, and application in chemical processes.



Property	Value	Citations
Molecular Formula	C19H18BrP	[2][3][4][5]
Molecular Weight	357.22 g/mol	[2][3]
Appearance	White to off-white crystalline powder	[1][2][4][6]
Melting Point	230-234 °C	[1][2][3][7][8]
Solubility	Soluble in water (400 g/L at 25 °C) and polar organic solvents like methanol.	[1][2][9][10]
рН	6.0-6.5 (400 g/L aqueous solution at 20 °C)	[1][11]
Flash Point	>240 °C	[2][7][8]
Vapor Pressure	0.0000002 hPa	[1][7]
Sensitivity	Hygroscopic	[6][10][12]
Storage Temperature	Inert atmosphere, Room Temperature or 2-8°C	[1][2][12]

Experimental Protocols

Detailed methodologies for key experiments involving **methyltriphenylphosphonium bromide** are outlined below, providing a practical guide for laboratory application.

1. Synthesis of Methyltriphenylphosphonium Bromide

This protocol describes a common method for the synthesis of **methyltriphenylphosphonium bromide** from triphenylphosphine and methyl bromide.[9]

- Materials:
 - Triphenylphosphine (Ph₃P)
 - Methyl bromide (CH₃Br)



- Solvent (e.g., benzene or methanol)[1][13]
- Procedure:
 - Dissolve triphenylphosphine in a suitable solvent in a pressure vessel.[13]
 - Add methyl bromide to the solution.
 - Heat the reaction mixture. For instance, refluxing a mixture of triphenylphosphine in methanol with 48% hydrobromic acid at 110 °C for 8 hours has been reported.[1]
 - Monitor the reaction progress using thin-layer chromatography (TLC).[1]
 - Upon completion, cool the mixture to room temperature.
 - If necessary, dry the mixture over anhydrous sodium sulfate and filter.[1]
 - Concentrate the filtrate under reduced pressure to yield the white crystalline product.[1]
- 2. Determination of Melting Point (Capillary Method)

The melting point of **methyltriphenylphosphonium bromide** is a key indicator of its purity. The capillary method is a standard technique for this determination.[1]

- Apparatus:
 - Melting point apparatus (e.g., Mettler-Toledo MP70)[1]
 - Capillary tubes
- Procedure:
 - Finely powder a small sample of dry **methyltriphenylphosphonium bromide**.
 - Pack the powdered sample into a capillary tube to a height of 2-3 mm.
 - Place the capillary tube in the heating block of the melting point apparatus.



- Heat the block at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Record the temperature at which the substance first begins to melt and the temperature at which it is completely molten. This range is the melting point. The procedure can be validated against primary standards as per European Pharmacopeia (2.2.14).[1]

3. Wittig Reaction for Methylenation

Methyltriphenylphosphonium bromide is a precursor to the Wittig reagent used for converting aldehydes and ketones into alkenes.[14] This protocol outlines the in-situ generation of the ylide and its reaction with a carbonyl compound.

- Materials:
 - Methyltriphenylphosphonium bromide
 - Strong base (e.g., n-butyllithium (n-BuLi) or potassium tert-butoxide)[14][15]
 - Anhydrous solvent (e.g., tetrahydrofuran (THF))[16]
 - Aldehyde or ketone
 - Inert atmosphere (e.g., nitrogen or argon)
- Procedure:
 - Suspend methyltriphenylphosphonium bromide in dry THF in a Schlenk tube under an inert atmosphere.[16]
 - Cool the suspension to 0 °C.[16]
 - Add the strong base (e.g., n-BuLi) dropwise to the suspension. The formation of the ylide is often indicated by a color change.
 - Stir the mixture for a specified time (e.g., 30 minutes) at the same temperature to ensure complete ylide formation.[16]



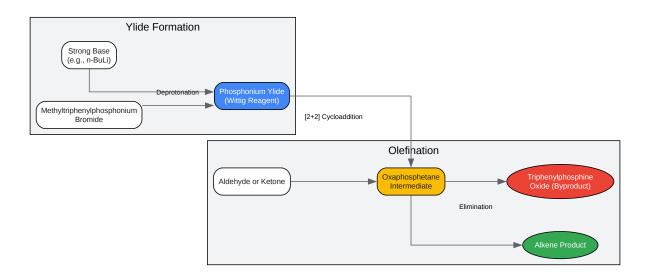
- Cool the reaction mixture to a lower temperature (e.g., -78 °C).[16]
- Add a solution of the aldehyde or ketone in THF dropwise to the ylide solution.
- Allow the reaction to proceed for a set period, then warm to a higher temperature (e.g., 0
 °C or room temperature).[16][17]
- Quench the reaction by adding a suitable reagent (e.g., water or saturated aqueous ammonium chloride).[16][17]
- Extract the product with an organic solvent (e.g., diethyl ether or dichloromethane).[16]
- Dry the organic layer over an anhydrous drying agent, filter, and concentrate under reduced pressure to isolate the alkene product.

Visualizations

Wittig Reaction Workflow

The following diagram illustrates the key steps in the Wittig reaction, from the formation of the phosphonium ylide to the synthesis of the final alkene product.





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Caption: Workflow of the Wittig reaction using **methyltriphenylphosphonium bromide**.

This diagram outlines the two main stages of the Wittig reaction. The first stage is the deprotonation of **methyltriphenylphosphonium bromide** by a strong base to form the nucleophilic phosphonium ylide. The second stage involves the reaction of this ylide with a carbonyl compound, proceeding through a cyclic oxaphosphetane intermediate, to yield the desired alkene and triphenylphosphine oxide as a byproduct.[18] The formation of the very stable phosphorus-oxygen double bond in triphenylphosphine oxide is a major driving force for this reaction.[16]

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References

- 1. Methyltriphenylphosphonium bromide | 1779-49-3 [chemicalbook.com]
- 2. innospk.com [innospk.com]
- 3. Methyl Triphenyl Phosphonium Bromide Yogi Enterprise [yogienterprise.com]
- 4. Methyltriphenylphosphonium Bromide | CymitQuimica [cymitquimica.com]
- 5. scbt.com [scbt.com]
- 6. Methyltriphenyliphosphonium bromide | C19H18P.Br | CID 74505 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Methyltriphenylphosphonium bromide [chembk.com]
- 8. Methyltriphenylphosphonium bromide 98 1779-49-3 [sigmaaldrich.com]
- 9. Methyltriphenylphosphonium bromide Wikipedia [en.wikipedia.org]
- 10. spectrumchemical.com [spectrumchemical.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. Methyltriphenylphosphonium bromide ZIBO KUNRAN INTERNATIONAL TRADE CO.,LTD. [kunranchem.com]
- 13. US3334144A Process for making alkyltriaryl-phosphonium compounds Google Patents [patents.google.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. lscollege.ac.in [lscollege.ac.in]
- 16. total-synthesis.com [total-synthesis.com]
- 17. Wittig Reaction: Mechanism and Examples | NROChemistry [nrochemistry.com]
- 18. Wittig Reaction [organic-chemistry.org]
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